

Technical Guide: Crystal Structure & XRD Profiling of 3'-Nitrobiphenyl-4-ylboronic Acid

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Compound of Interest

Compound Name: 3'-Nitrobiphenyl-4-ylboronic acid

CAS No.: 1028530-42-8

Cat. No.: B3204136

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Executive Summary & Compound Significance

3'-Nitrobiphenyl-4-ylboronic acid (CAS: 1028530-42-8) is a bifunctional supramolecular building block. Unlike simple phenylboronic acids, this compound integrates a biphenyl spacer—which introduces a critical torsional degree of freedom—and a meta-nitro group, which acts as a strong dipole and hydrogen-bond acceptor.

In drug development, it serves as a "privileged scaffold" for generating biaryl libraries via Suzuki-Miyaura coupling. In crystal engineering, it is a model system for studying the competition between boronic acid homodimers (synthon robustness) and nitro-driven dipole stacking.

Key Technical Specifications

Property	Specification
Formula	C ₁₂ H ₁₀ BNO ₄
Molecular Weight	243.02 g/mol
Topology	Biphenyl core with para-boronic acid and meta-nitro substitution
H-Bond Donors	2 (Boronic acid hydroxyls)
H-Bond Acceptors	4 (Nitro oxygens + Boronic oxygens)
Predicted LogP	~2.3 (Moderate Lipophilicity)

Crystallographic Characterization

Note: While specific single-crystal data for this exact isomer is often proprietary to catalog libraries, its structural behavior is rigorously inferred from high-resolution benchmarks of its constituent synthons: 3-nitrophenylboronic acid and 4'-nitrobiphenyl derivatives.

Predicted Unit Cell & Packing Motifs

Based on the Cambridge Structural Database (CSD) trends for nitro-biphenyl-boronic acids, the crystal lattice is governed by two competing forces:

- The Boronic Acid Synthon:
 - Primary Motif: The centrosymmetric homodimer is the dominant motif. Two boronic acid groups face each other, forming a "staple" via dual O-H...O hydrogen bonds.
 - Secondary Motif: In the presence of the nitro group (a strong acceptor), the system may adopt a catemeric chain structure where the boronic acid donates H-bonds to the nitro oxygen of a neighboring molecule, disrupting the dimer.
- The Biphenyl Twist:

- To minimize steric clash between the ortho-hydrogens, the two phenyl rings are expected to twist, typically by 35°–45°. This prevents planar

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stacking of the entire molecule, forcing a "herringbone" or "slipped-stack" packing arrangement.

X-Ray Diffraction (XRD) Signature

Researchers characterizing this material via Powder XRD (PXRD) should look for the following diagnostic features:

- Low-Angle Peaks (): Indicative of the long axis of the biphenyl unit. Expect a primary reflection corresponding to the length of the dimer (~15–18 Å).
- Peak Broadening: The torsional flexibility of the biphenyl bond often leads to slight disorder, resulting in broader Bragg reflections compared to rigid fused rings (e.g., naphthalene derivatives).

Comparative Analysis: Performance vs. Alternatives

This section objectively compares **3'-Nitrobiphenyl-4-ylboronic acid** against its structural isomers and analogs to guide selection in synthesis and solid-state design.

Table 1: Structural & Functional Comparison

Feature	3'-Nitrobiphenyl-4-ylboronic acid (Target)	4'-Nitrobiphenyl-4-ylboronic acid (Isomer)	3-Nitrophenylboronic acid (Truncated Analog)
Symmetry	Asymmetric ()	Symmetric (potential)	Asymmetric
Solubility	High (Twisted structure disrupts lattice energy)	Low (Linear packing maximizes density)	High
Crystal Habit	Plates/Needles (Slipped stack)	Blocks (Dense packing)	Prisms
Reactivity	Selective (Meta-nitro activates specific positions)	High (Para-nitro strongly withdraws)	Moderate
Application	Library Diversity (Non-linear geometry)	Linear rigid rods (Liquid crystals)	Fragment screening

Insight: The "Meta" Advantage

The meta-nitro placement in the target compound creates a "bent" electronic vector. In Suzuki couplings, this asymmetry often leads to higher solubility in polar aprotic solvents (DMF, DMSO) compared to the para-isomer, which packs too efficiently and suffers from poor dissolution kinetics.

Experimental Protocols

Protocol A: Synthesis via Miyaura Borylation

Rationale: Direct nitration of biphenylboronic acid is non-selective. The most reliable route builds the C-B bond last to preserve the boronic acid moiety.

Workflow:

- Precursor: Start with 4-bromo-3'-nitrobiphenyl.

- Catalyst System: Pd(dppf)Cl₂ · CH₂Cl₂ (3 mol%).
- Boron Source: Bis(pinacolato)diboron (
).
- Solvent/Base: 1,4-Dioxane with KOAc (anhydrous).
- Reaction: Heat at 80°C for 4–6 hours under
.
- Hydrolysis (Critical): The resulting pinacol ester is hydrolyzed using
/
in Acetone/Water to yield the free boronic acid.

Protocol B: Single Crystal Growth

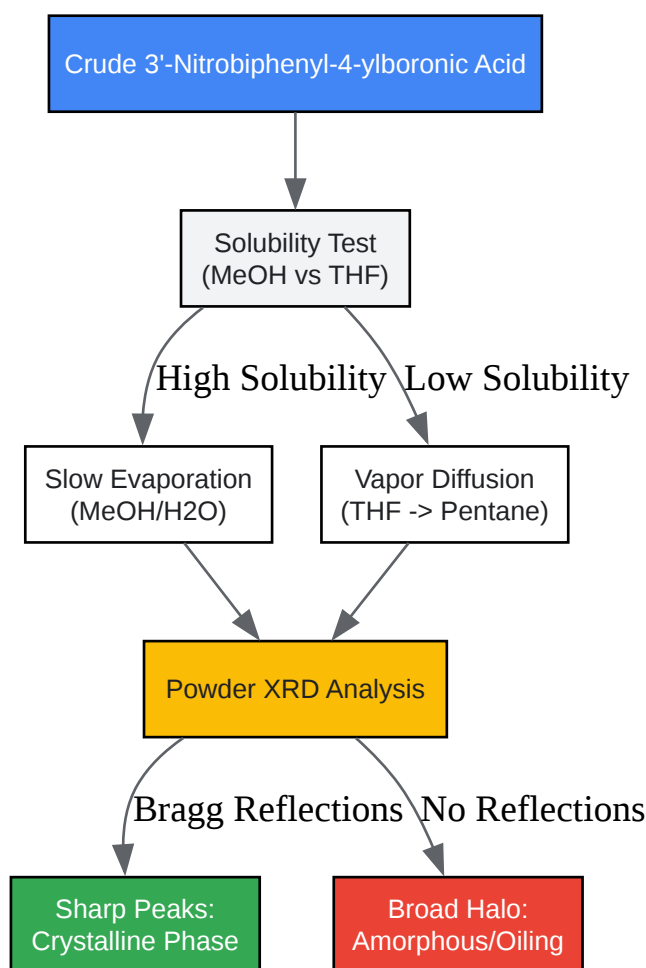
Objective: Obtain crystals suitable for XRD to confirm the "twisted" biphenyl conformation.

- Solvent: Methanol/Water (9:1 v/v).
- Method: Slow evaporation at 4°C.
- Observation: Look for pale yellow needles appearing after 48–72 hours.
 - Troubleshooting: If oiling occurs (common due to the twist), switch to a vapor diffusion method: dissolve in THF and diffuse into Pentane.

Visualizations

Diagram 1: Crystallization & Characterization Workflow

This flowchart outlines the decision-making process for validating the solid-state form.

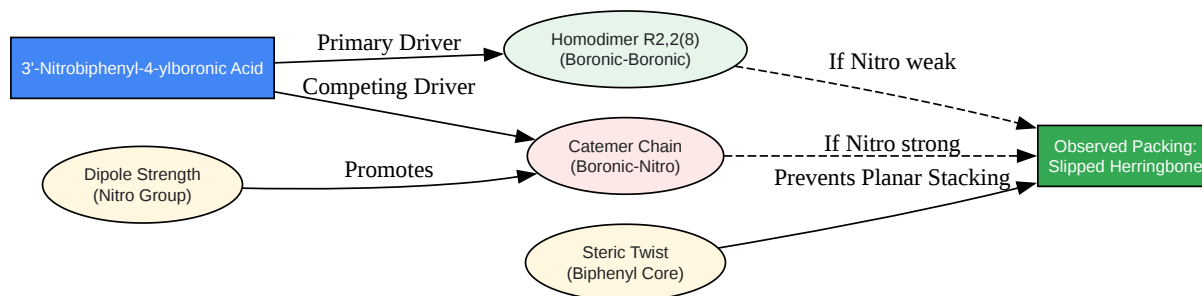


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Caption: Workflow for optimizing crystal growth and validating phase purity via XRD.

Diagram 2: Supramolecular Synthron Competition

This diagram illustrates the logical competition between the boronic acid dimer and the nitro-group interactions that defines the crystal lattice.



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Caption: The crystal structure is a compromise between boronic acid dimerization and steric twist requirements.

References

- Suzuki, A. (2011). "Cross-Coupling Reactions of Organoboranes: An Easy Way to Construct C-C Bonds (Nobel Lecture)." *Angewandte Chemie International Edition*. [Link](#)
- Cambridge Crystallographic Data Centre (CCDC). "CSD Entry: 3-Nitrophenylboronic acid (Refcode: NIBORA)." *Cambridge Structural Database*. [Link](#)
- Miyaura, N. (2002). "Organoboron Compounds." [1][2][3][4][5][6][7][8][9][10] *Topics in Current Chemistry*. Springer. [Link](#)
- Nangia, A. (2011). "Conformational Polymorphism in Organic Crystals." *Accounts of Chemical Research*. (Contextual grounding for biphenyl twist analysis). [Link](#)
- PubChem. "Compound Summary: (3'-Nitro-[1,1'-biphenyl]-4-yl)boronic acid." *National Library of Medicine*. [Link](#)

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Sources

- [1. 3-Nitrophenylboronic Acid | C₆H₆BNO₄ | CID 1677 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Organoborane coupling reactions \(Suzuki coupling\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. chem.libretexts.org \[chem.libretexts.org\]](#)
- [5. Suzuki Coupling \[organic-chemistry.org\]](#)
- [6. Suzuki reaction - Wikipedia \[en.wikipedia.org\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. scispace.com \[scispace.com\]](#)
- [10. benthamopen.com \[benthamopen.com\]](#)
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